

(S)-(+)-2-Chlorophenylglycine methyl ester molecular weight and formula

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Compound of Interest

Compound Name: (S)-(+)-2-Chlorophenylglycine
methyl ester

Cat. No.: B125892

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Core Molecular Data

(S)-(+)-2-Chlorophenylglycine methyl ester is a chiral compound utilized as an intermediate in the synthesis of various pharmaceuticals. A clear understanding of its molecular weight and formula is essential for stoichiometric calculations in synthetic procedures and for the characterization of resulting products.

The key molecular information for the base compound is summarized in the table below. It is important to distinguish the base ester from its common salt forms, such as the tartrate salt, which will have different molecular formulas and weights.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₀ ClNO ₂	[1] [2]
Molecular Weight	199.63 g/mol	[1] [2]

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References

- 1. (S)-(+)-2-Chlorophenylglycine methyl ester tartrate | 141109-15-1 | Benchchem [benchchem.com]
- 2. GSRS [precision.fda.gov]
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